

Unveiling the Molecular Identity of Disodium Pamoate Monohydrate: A Technical Guide

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Compound of Interest

Compound Name: *Disodium pamoate*

CAS No.: 7681-47-2

Cat. No.: B15605357

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For researchers, scientists, and professionals in drug development, a precise understanding of the molecular characteristics of pharmaceutical ingredients is paramount. This technical guide provides an in-depth look at the molecular formula and weight of **disodium pamoate** monohydrate, a key compound in drug formulation.

Disodium pamoate, the salt of pamoic acid, is frequently utilized in the pharmaceutical industry to form stable, sparingly soluble salts with active pharmaceutical ingredients (APIs), thereby enabling the creation of long-acting drug delivery systems. The monohydrate form is of particular interest due to its specific physicochemical properties.

Molecular Composition and Weight

The chemical identity of a compound is fundamentally defined by its molecular formula and weight. For **disodium pamoate** and its monohydrate, these values are distinct and crucial for accurate stoichiometric calculations in formulation development.

Disodium pamoate monohydrate has a molecular formula of $C_{23}H_{16}Na_2O_7$.^{[1][2][3]} Its molecular weight is approximately 450.3 g/mol.^{[1][2][4]} The anhydrous form, **disodium**

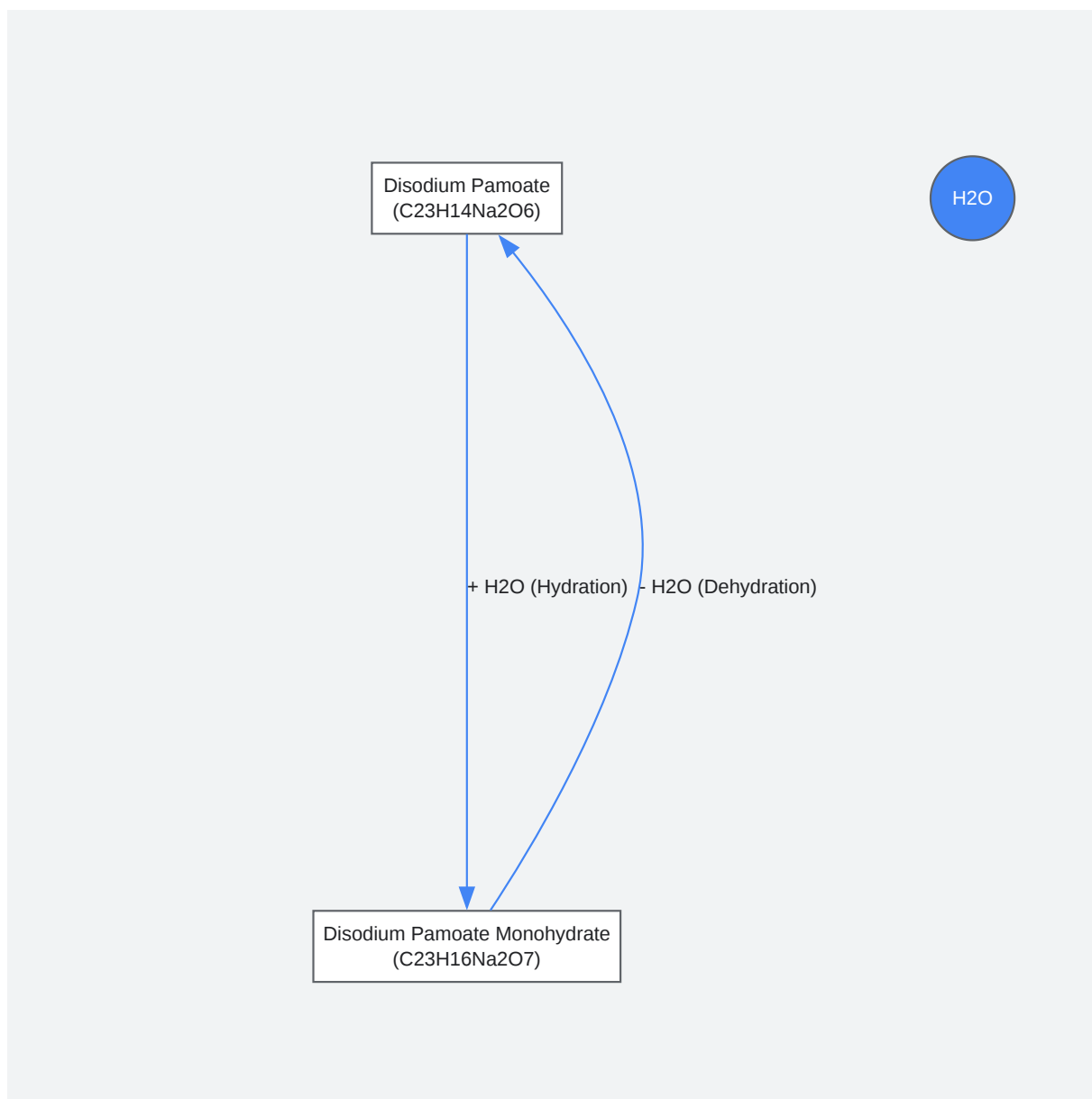
pamoate, has a molecular formula of $C_{23}H_{14}Na_2O_6$ and a molecular weight of approximately 432.33 g/mol .^{[5][6]} The addition of a single water molecule in the monohydrate form accounts for the difference in their respective molecular formulas and weights.

The table below summarizes the key molecular data for both **disodium pamoate** and its monohydrate form, facilitating a clear comparison.

Compound	Molecular Formula	Molecular Weight (g/mol)
Disodium Pamoate	$C_{23}H_{14}Na_2O_6$	~432.33 ^{[5][6]}
Disodium Pamoate Monohydrate	$C_{23}H_{16}Na_2O_7$	~450.3 ^{[1][2][3][4]}

Conceptual Relationship: Anhydrous to Monohydrate

The transition between the anhydrous and monohydrate forms of **disodium pamoate** is a fundamental concept rooted in its interaction with water. The following diagram illustrates this relationship, providing a visual representation of the hydration process.



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Hydration and Dehydration of **Disodium Pamoate**.

This guide provides the foundational molecular information necessary for the accurate and effective use of **disodium pamoate** monohydrate in research and pharmaceutical

development. A clear understanding of its molecular formula and weight is the first step in harnessing its potential for creating advanced drug delivery systems.

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- To cite this document: BenchChem. [Unveiling the Molecular Identity of Disodium Pamoate Monohydrate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15605357/docs#unveiling-the-molecular-identity-of-disodium-pamoate-monohydrate-a-technical-guide>]

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